

# URAT1 Inhibitor 9: A Technical Overview for Gout and Hyperuricemia Research

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## Compound of Interest

Compound Name: URAT1 inhibitor 9

Cat. No.: B12385736

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Disclaimer: Publicly available research data, including quantitative metrics and detailed experimental protocols, for a specific molecule designated "**URAT1 inhibitor 9**" (also known as Compound 24; CAS 2251727-90-7) is limited. This compound is identified in patent CN108863919B as a sulfonamide derivative for the potential treatment of gout or hyperuricemia. Due to the scarcity of specific data, this document serves as an in-depth technical guide for researchers, scientists, and drug development professionals on the core principles and methodologies involved in the research of novel URAT1 inhibitors, using data from publicly studied compounds as a representative framework.

## Introduction to URAT1 and its Role in Hyperuricemia

Hyperuricemia, a metabolic disorder characterized by elevated serum uric acid levels, is a primary precursor to gout, a painful inflammatory arthritis caused by the deposition of monosodium urate crystals in joints and tissues.[1][2] The kidneys play a crucial role in maintaining uric acid homeostasis, with approximately two-thirds of urate being excreted renally.[1] Urate transporter 1 (URAT1), encoded by the SLC22A12 gene, is a key protein in this process.[3] Located on the apical membrane of renal proximal tubule cells, URAT1 is responsible for the reabsorption of about 90% of the urate filtered by the glomeruli back into the bloodstream.[3]

Inhibition of URAT1 is a primary therapeutic strategy for managing hyperuricemia and gout.[4] By blocking URAT1, these inhibitors prevent uric acid reabsorption, thereby increasing its

excretion in the urine and lowering serum uric acid levels.[5] This approach addresses the most common cause of hyperuricemia, which is impaired renal excretion of uric acid.[4]

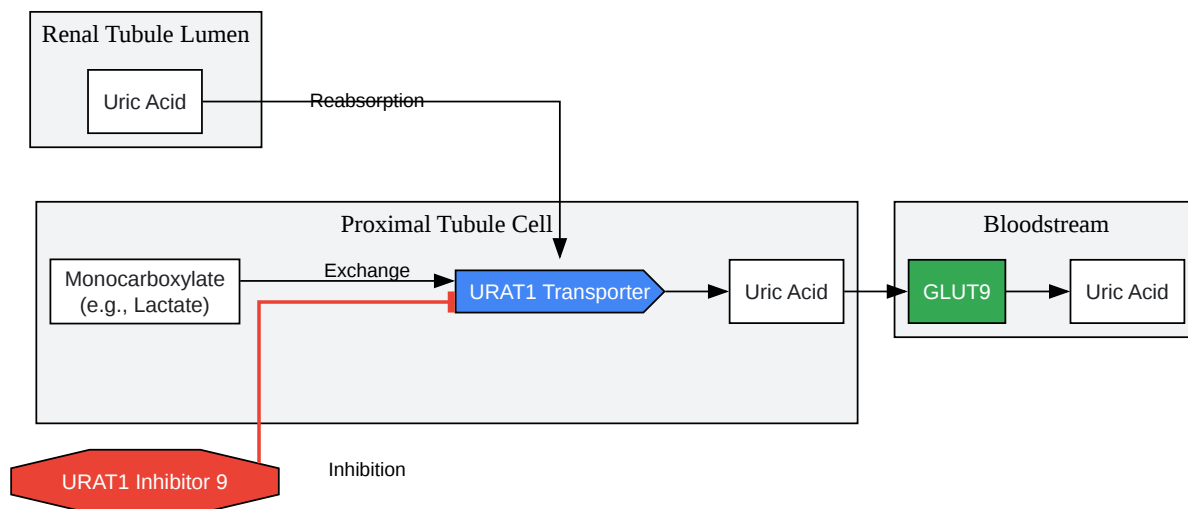
## Mechanism of Action of URAT1 Inhibitors

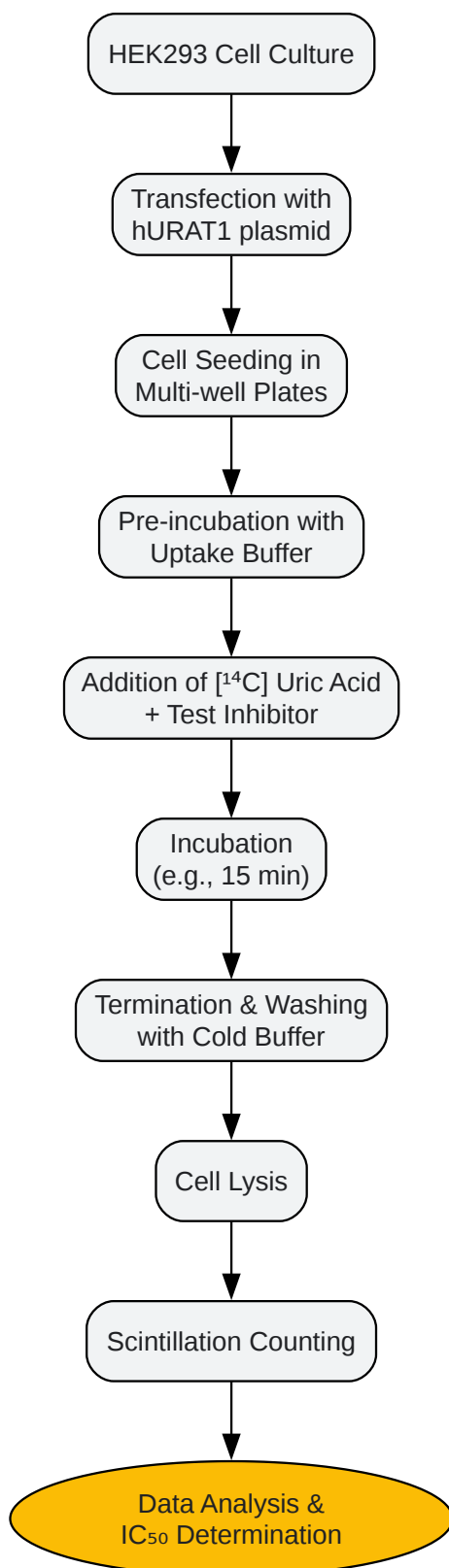
URAT1 functions as an organic anion exchanger, facilitating the uptake of urate from the tubular lumen in exchange for intracellular monocarboxylates like lactate or nicotinate.[6]

URAT1 inhibitors are designed to interfere with this transport mechanism. Recent structural studies using cryo-electron microscopy have revealed that inhibitors like benzbromarone and lesinurad bind within a large, hydrophobic, and electropositive cavity of the inward-open conformation of URAT1.[3] This binding sterically hinders the transit of uric acid through the transporter's central channel, effectively blocking its reabsorption.[3][6]

The binding of these inhibitors is typically non-competitive with respect to uric acid when the inhibitor is introduced extracellularly, suggesting they may access their binding site from the intracellular side of the apical membrane.[3] The specificity and potency of different inhibitors are determined by their unique interactions with key amino acid residues within this binding pocket.[3]

Below is a diagram illustrating the signaling pathway of URAT1-mediated uric acid reabsorption and its inhibition.





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## References

- 1. medchemexpress.com [medchemexpress.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. URAT1 inhibitor 9 | 2251727-90-7 [chemicalbook.com]
- 4. medchemexpress.com [medchemexpress.com]
- 5. researchgate.net [researchgate.net]
- 6. yingding.ischool.utexas.edu [yingding.ischool.utexas.edu]
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Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

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